

# Proper Disposal Procedures for Antifungal Agent 87

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## Compound of Interest

Compound Name: Antifungal agent 87

Cat. No.: B15563803

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The following provides essential safety and logistical information for the proper disposal of **Antifungal Agent 87**, specifically referencing the compound with CAS Number 692730-21-5. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

## Immediate Safety and Handling Protocols

Before beginning any disposal procedures, it is crucial to be equipped with the appropriate personal protective equipment (PPE) and to be knowledgeable of immediate first aid measures in case of accidental exposure.

### Personal Protective Equipment (PPE):

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields to prevent splashes.
- **Hand Protection:** Chemical-impermeable gloves are required.
- **Skin and Body Protection:** Wear suitable protective clothing, such as a lab coat.
- **Respiratory Protection:** Use a suitable respirator if there is a risk of inhaling dust or aerosols.

### First Aid Measures in Case of Exposure:

- **Eye Contact:** Immediately rinse with pure water for at least 15 minutes and consult a doctor.

[1]

- Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a doctor.[1]
- Inhalation: Move the person to fresh air. If the person is not breathing, call for emergency services and provide artificial respiration if possible. Seek further medical advice.[2]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

## Step-by-Step Disposal Procedures

The primary principle for managing laboratory waste is to have a clear disposal plan before starting any experimental work.[3]

### Step 1: Waste Identification and Characterization

- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for a specific chemical, providing details on its properties, hazards, and disposal considerations. [3] For **Antifungal Agent 87** (CAS 692730-21-5), the SDS indicates that the material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Hazard Assessment: Determine if the waste has any hazardous characteristics such as being ignitable, corrosive, reactive, or toxic. Assess if the waste is mixed with other hazardous materials, such as biological agents or radioactive isotopes.[3]

### Step 2: Segregation and Collection

- Segregate at the Source: Never mix incompatible waste streams.[3] Keep aqueous waste separate from organic solvent waste, and solid waste separate from liquid waste.[3]
- Use Appropriate Containers: Collect waste in suitable, closed containers.[1] The container must be compatible with the chemical waste being stored.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the specific contents, including the name and quantity of the waste.[4]

### Step 3: Storage

- Store waste containers in a designated, well-ventilated area.
- Ensure containers are tightly closed.[1]
- Store away from incompatible materials and sources of ignition.[1][4]
- Use secondary containment to prevent spills.[4]

#### Step 4: Disposal

- Professional Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge to sewer systems.[1]
- Contact Environmental Health and Safety (EHS): Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[4]
- Packaging for Transport: Ensure the waste is packaged and labeled according to all applicable local, state, and federal regulations before transport.

## Spill or Leak Procedures

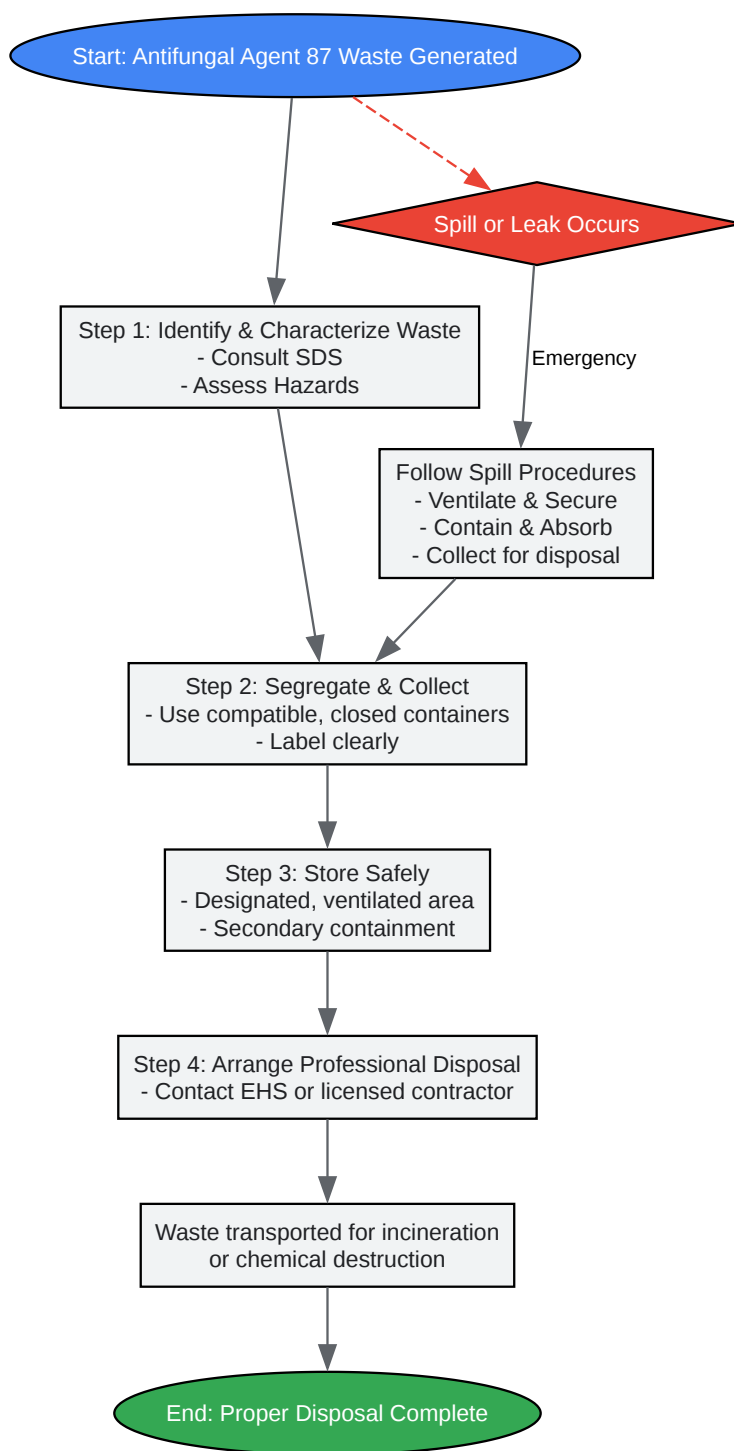
In the event of a spill or leak of **Antifungal Agent 87**:

- Ensure Adequate Ventilation: Handle the spill in a well-ventilated area.[1]
- Evacuate and Secure the Area: Keep unnecessary personnel away. Remove all sources of ignition.[1]
- Contain the Spill: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[1]
- Absorb and Collect: For solid spills, avoid dust formation.[1] For liquid spills, dike and absorb with an inert material, such as clay or pet litter.[2] Sweep up and place the material in a suitable, closed container for disposal.[1][2]
- Clean the Area: After collecting the spilled material, flush the area with water to dilute any remaining residue.[2]

## Data Presentation

Parameter	Information	Source
Product Name	Antifungal agent 87	TargetMol
CAS Number	692730-21-5	TargetMol
Recommended Disposal	Licensed chemical destruction plant or controlled incineration with flue gas scrubbing. <sup>[1]</sup>	TargetMol
Environmental Precautions	Do not contaminate water, foodstuffs, feed or seed. Do not discharge to sewer systems. <sup>[1]</sup>	TargetMol

## Disposal Workflow Diagram



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Caption: Disposal workflow for **Antifungal Agent 87**.

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